

Application Notes and Protocols: FGF basic (93-110) in 3D Cell Culture Models

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Compound of Interest

Compound Name: FGF basic (93-110) (human, bovine)

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Introduction

Three-dimensional (3D) cell culture models, such as spheroids and organoids, are increasingly utilized in biomedical research and drug development to more accurately recapitulate the complex in vivo microenvironment. Fibroblast Growth Factor basic (FGF basic or FGF2) is a critical signaling protein that plays a pivotal role in these systems by regulating cell proliferation, differentiation, and survival. This document provides detailed application notes and protocols for the use of FGF basic and its constituent peptide, FGF basic (93-110), in 3D cell culture models.

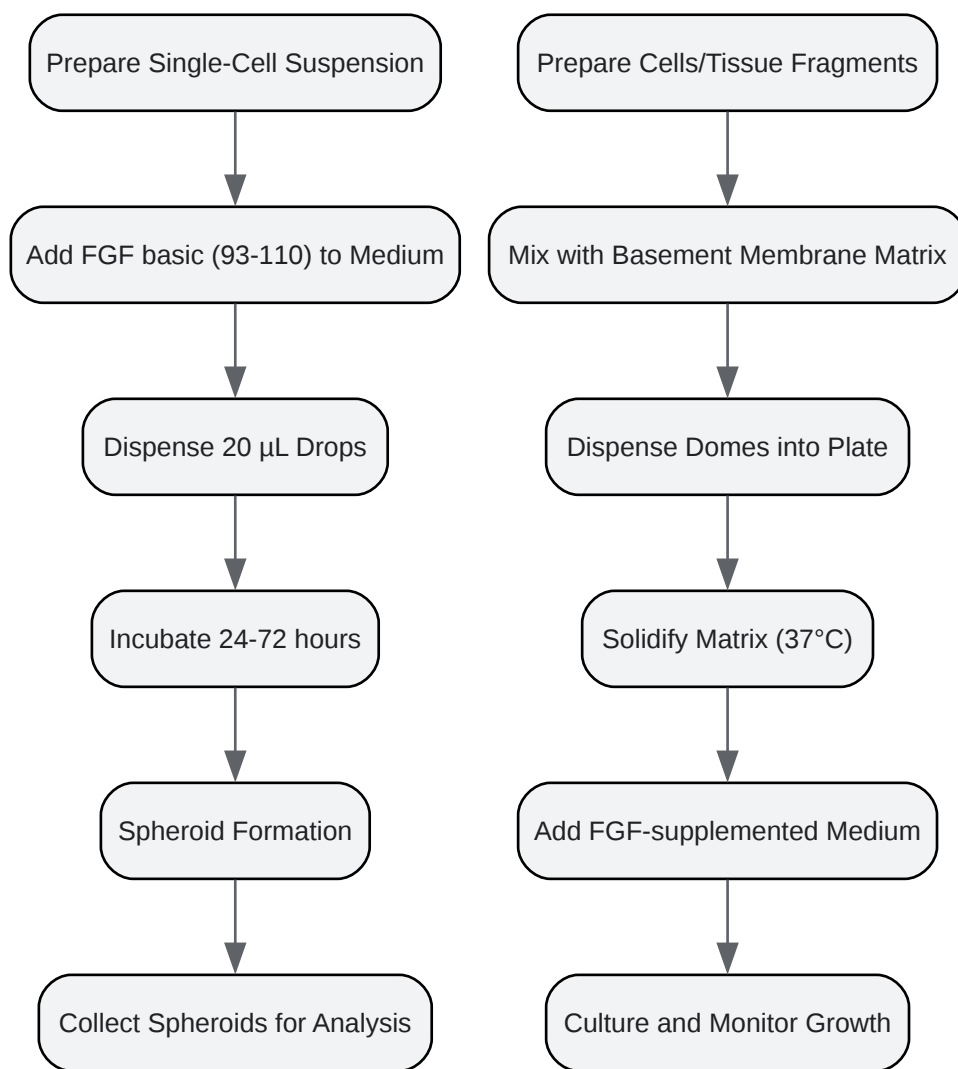
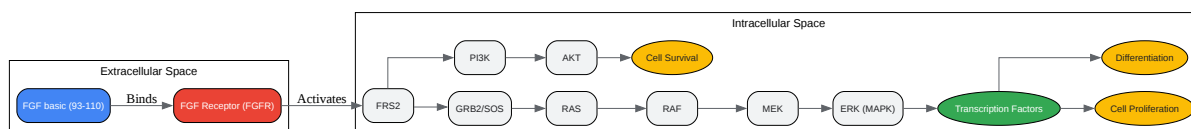
FGF basic is a member of the FGF family, which are known to be potent mitogens for a variety of cells.[1] In 3D culture, FGF basic is essential for maintaining stemness in pluripotent stem cells and driving the formation and growth of various organoid types.[2] While the full-length protein is widely used, specific peptide fragments of FGF basic may offer unique advantages, such as increased stability or more targeted activity. The polypeptide FGF basic (93-110) is one such fragment, identified through peptide screening.[3][4]

Evidence suggests that regions within and adjacent to the 93-110 amino acid sequence of FGF basic are biologically active. Specifically, the bFGF (82-101) fragment has been identified as an "activation" domain involved in the mitogenic activity of bFGF, and the linear sequence between amino acids 106-115 constitutes a secondary receptor-binding site.[5][6] This indicates that the

FGF basic (93-110) peptide has the potential to influence cellular behavior in 3D culture systems.

Signaling Pathways

FGF basic exerts its effects by binding to Fibroblast Growth Factor Receptors (FGFRs), which triggers the activation of downstream signaling cascades. The primary pathways involved are the RAS-MAPK pathway, which is crucial for cell proliferation, and the PI3K-AKT pathway, which regulates cell survival and fate.^{[7][8]}



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